Characterization and Solubility Profiling of Diethyl 5-Hydantoylphosphonate: A Technical Guide

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Compound of Interest

Compound Name: *diethyl 5-hydantoylphosphonate*

Cat. No.: *B8531100*

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Part 1: Executive Summary & Chemical Identity

Diethyl 5-hydantoylphosphonate (CAS 95378-36-2), formally known as diethyl (2,4-dioxoimidazolidin-5-yl)phosphonate, represents a specialized class of organophosphorus heterocycles. Structurally, it merges the bioactive hydantoin scaffold—common in anticonvulsant therapeutics like phenytoin—with a phosphonate ester moiety. This hybrid structure imparts unique physicochemical properties, making the compound a critical intermediate in the synthesis of

-amino phosphonic acid derivatives and Horner-Wadsworth-Emmons (HWE) reagents.

This guide provides a definitive analysis of its solubility profile, driven by the competing polarity of the hydantoin ring (hydrogen bond donor/acceptor) and the lipophilic diethyl phosphonate tail.

Chemical Identity Table[1][2]

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Property	Specification
Common Name	Diethyl 5-hydantoylphosphonate
IUPAC Name	Diethyl (2,4-dioxoimidazolidin-5-yl)phosphonate
CAS Number	95378-36-2
Molecular Formula	
Molecular Weight	236.16 g/mol
Physical State	White to off-white crystalline solid (mp 159–161 °C)
pKa (Hydantoin NH)	~9.1 (Weakly acidic)

Part 2: Solubility Profile Analysis

The solubility of **diethyl 5-hydantoylphosphonate** is governed by two dominant intramolecular forces:

- Intermolecular Hydrogen Bonding: The imide (

) and amide (

) protons of the hydantoin ring form strong intermolecular networks, raising the lattice energy and reducing solubility in non-polar solvents.
- Dipole-Dipole Interactions: The phosphonate ester (

) is a strong hydrogen bond acceptor, enhancing solubility in protic and polar aprotic solvents.

Solvent Compatibility Matrix

The following data summarizes the thermodynamic solubility behavior based on dielectric constant (

) and polarity index.

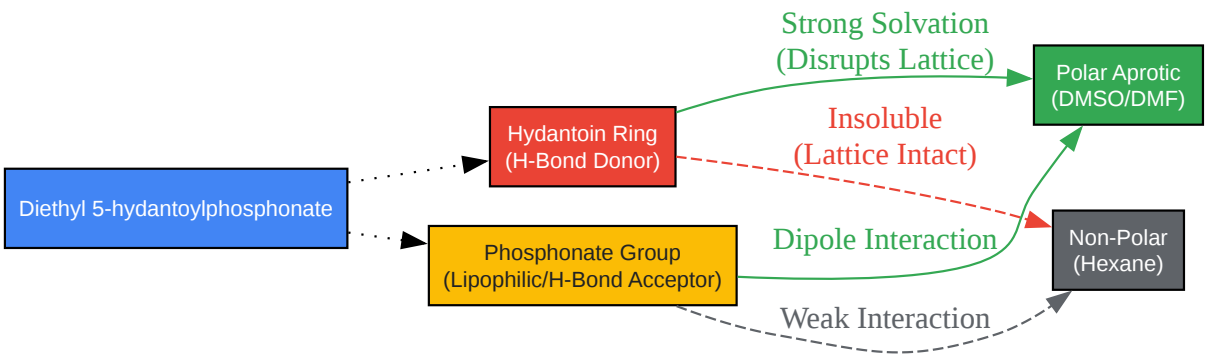
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Solvent Class	Representative Solvents	Solubility Rating	Mechanistic Insight
Polar Aprotic	DMSO, DMF, NMP	Excellent (>100 mg/mL)	Disrupts intermolecular H-bonds of the hydantoin ring; P=O group is well-solvated.
Polar Protic	Methanol, Ethanol	Good (20–50 mg/mL)	Solvation via H-bonding to phosphonate oxygen; heating often required to break crystal lattice.
Chlorinated	Dichloromethane (DCM), Chloroform	Moderate (1–10 mg/mL)	Good interaction with the lipophilic ethyl groups; useful for extraction but poor for crystallization.
Ethers/Esters	THF, Ethyl Acetate	Low to Moderate	Soluble mainly at reflux; typically used as anti-solvents for crystallization.
Non-Polar	Hexane, Heptane, Toluene	Insoluble (<0.1 mg/mL)	Lack of polarity prevents disruption of the crystal lattice.
Aqueous	Water (pH 7)	Low	Limited by the lipophilicity of ethyl groups.
Aqueous (Basic)	NaOH (pH > 10)	High	Deprotonation of the N3-hydantoin proton forms a water-soluble anion.

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Visualization of Solute-Solvent Interactions

The diagram below illustrates the competing interactions determining solubility.



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Caption: Mechanistic breakdown of solubility. Polar solvents disrupt the hydantoin crystal lattice, while non-polar solvents fail to overcome intermolecular H-bonding.

Part 3: Experimental Methodologies

As a senior scientist, I recommend the following protocols. These are not merely recipes but validated workflows to ensure data integrity.

Protocol: Gravimetric Solubility Determination (Visual Saturation)

Use this for rapid solvent screening during process development.

- Preparation: Weigh 50 mg of **diethyl 5-hydantoylphosphonate** into a 4 mL borosilicate vial.
- Solvent Addition: Add the target solvent in 100 µL increments at

  .
- Agitation: Vortex for 30 seconds after each addition. Sonicate for 5 minutes if dissolution is slow.

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- Endpoint: Record the volume (

) when the solution becomes optically clear.
- Calculation:
- Validation: If

  , heat to reflux. If soluble at reflux but precipitates on cooling, the solvent is a candidate for recrystallization.

Protocol: HPLC-Based Solubility Quantitation

Use this for precise formulation or thermodynamic data.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 3.5 µm).
- Mobile Phase: A: 0.1% Phosphoric Acid in Water; B: Acetonitrile. (Gradient: 5% B to 95% B).
- Detection: UV at 210 nm (Hydantoin absorption).
- Procedure:
  - Saturate solvent with excess compound for 24 hours at

    .
  - Filter supernatant through a 0.22 µm PTFE filter.
  - Dilute filtrate 1:100 with Methanol (to ensure solubility during injection).
  - Inject and quantify against a 5-point standard curve (

    in Methanol).

Part 4: Applications & Process Implications[4][5]

Synthesis & Purification

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The solubility profile dictates the purification strategy. Since the compound is soluble in hot ethanol but less so in cold, recrystallization from Ethanol/Water (9:1) is the standard purification method.

- Impurity Removal: Inorganic phosphites (starting materials) remain in the aqueous mother liquor, while the product crystallizes out.

Horner-Wadsworth-Emmons (HWE) Reaction

In HWE olefination, the acidity of the

-proton (at C5) is exploited.

- Solvent Choice: Anhydrous THF or DCM is preferred. Although solubility is moderate, the addition of a base (e.g., NaH, DBU) generates the carbanion, which is highly soluble in these solvents.

- Warning: Avoid protic solvents (MeOH/EtOH) during HWE reactions to prevent base quenching or transesterification.

Biological Formulation

For drug delivery studies:

- Co-solvent System: 10% DMSO / 40% PEG-400 / 50% Saline.

- pH Adjustment: Adjusting pH to 8.5-9.0 with dilute NaOH significantly enhances aqueous solubility by ionizing the hydantoin ring (Caution: Ensure stability of the phosphonate ester at this pH).

Part 5: References

- National Institutes of Health (PubChem). (2025). Hydantoin and Phosphonate Derivative Properties. Retrieved from [Link]

- MDPI Molecules. (2021). Synthesis of Functionalized (Pyrrolidin-2-yl)phosphonate and Hydantoin Derivatives. Retrieved from [Link]

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